

(+)-Maackiain CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Maackiain

Cat. No.: B034798

[Get Quote](#)

An In-depth Technical Guide to (+)-Maackiain

This guide provides a comprehensive overview of the chemical properties, biological activities, and relevant experimental protocols for the pterocarpan isoflavonoid, **(+)-Maackiain**. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identifiers

While both enantiomers of Maackiain share the same molecular formula and weight, they are distinct chemical entities with unique CAS numbers and stereochemical descriptors. The majority of commercially available Maackiain and the subject of most research is the (-)-enantiomer.

Table 1: Chemical Identifiers for Maackiain Enantiomers

Identifier	(+)-Maackiain	(-)-Maackiain
CAS Number	19908-48-6 [1]	2035-15-6 [2] [3] [4]
Molecular Formula	$C_{16}H_{12}O_5$ [1]	$C_{16}H_{12}O_5$ [2] [3] [4]
Molecular Weight	284.26 g/mol [1]	284.26 g/mol [2] [4]
IUPAC Name	(1S,12S)-5,7,11,19-tetraoxapentacyclo[10.8.0.0 ^{2,10} .0 ⁴ , ⁸ .0 ^{13,18}]icosane-2,4(8),9,13(18),14,16-hexaen-16-ol [1]	(1R,12R)-5,7,11,19-tetraoxapentacyclo[10.8.0.0 ^{2,10} .0 ⁴ , ⁸ .0 ^{13,18}]icosane-2,4(8),9,13(18),14,16-hexaen-16-ol [4]
InChI	InChI=1S/C16H12O5/c17-8-1-2-9-12(3-8)18-6-11-10-4-14-15(20-7-19-14)5-13(10)21-16(9)11/h1-5,11,16-17H,6-7H2/t11-,16-/m1/s1 [1]	InChI=1S/C16H12O5/c17-8-1-2-9-12(3-8)18-6-11-10-4-14-15(20-7-19-14)5-13(10)21-16(9)11/h1-5,11,16-17H,6-7H2/t11-,16-/m0/s1 [2] [4]
InChIKey	HUKSJTUUSUGIDC-BDJLRTHQSA-N [1]	HUKSJTUUSUGIDC-ZBEGNZNMSA-N [2] [4]
Canonical SMILES	C1[C@H]2--INVALID-LINK--OC4=CC5=C(C=C24)OCO5 [1]	C1[C@@H]2--INVALID-LINK--OC4=CC5=C(C=C24)OCO5 [4]

Biological Activity and Signaling Pathways of (-)-Maackiain

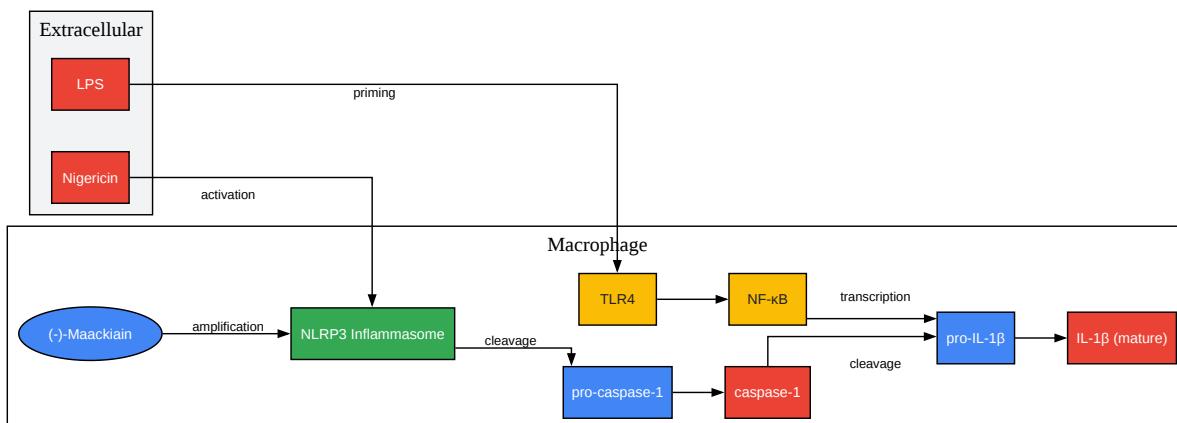
Note: To date, the vast majority of published research on the biological effects of Maackiain has been conducted on the naturally more abundant (-)-Maackiain. The following sections summarize the findings for this enantiomer. The biological activity of **(+)-Maackiain** is not well-documented in the current scientific literature.

(-)-Maackiain exhibits a wide range of pharmacological activities, including anti-inflammatory, anti-cancer, anti-allergic, and neuroprotective effects.

Anti-Inflammatory and Immunomodulatory Activity

(-)-Maackiain has been shown to modulate inflammatory responses through various mechanisms. It can decrease the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages with an IC_{50} of 27 μM .^[3] Furthermore, it has demonstrated a protective effect in a mouse model of sepsis.^[3]

One of the key pathways implicated in its immunomodulatory effects is the NLRP3 inflammasome/caspase-1 pathway. (-)-Maackiain can amplify caspase-1 cleavage in response to nigericin in LPS-primed macrophages, leading to increased production of IL-1 β .^[5]



[Click to download full resolution via product page](#)

Figure 1: (-)-Maackiain amplification of the NLRP3 inflammasome pathway.

Neuroprotective Effects

(-)-Maackiain has shown potential in protecting against amyloid-beta (A β)-induced neurotoxicity. It is suggested to exert its neuroprotective effects by activating the PKC-Nrf2 signaling pathway, which in turn reduces oxidative stress and inflammation in neuronal cells.



[Click to download full resolution via product page](#)

Figure 2: Proposed PKC-Nrf2 neuroprotective pathway of (-)-Maackiain.

Experimental Protocols for (-)-Maackiain

The following are generalized protocols based on published studies investigating the anti-inflammatory effects of (-)-Maackiain.

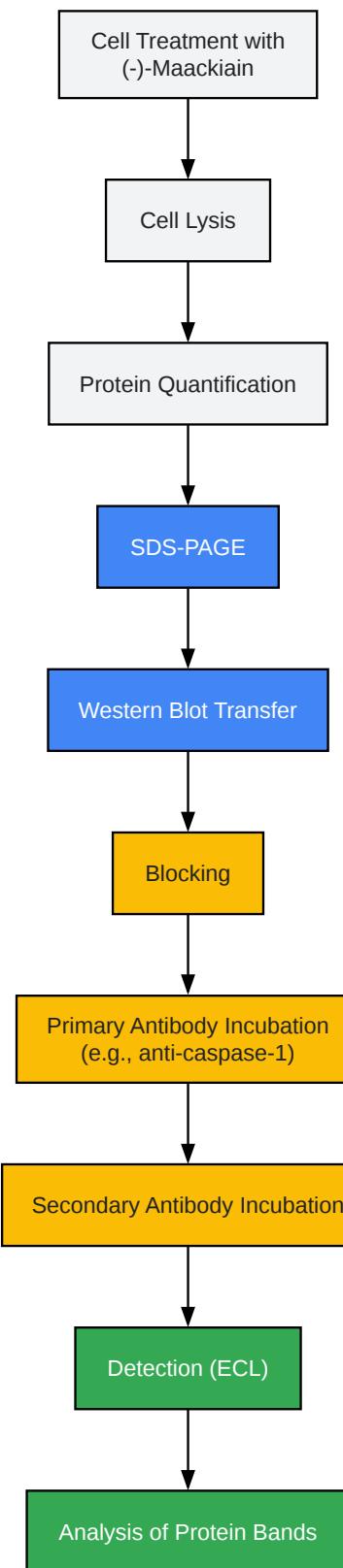
Cell Culture and Treatment

- Cell Line: dTHP-1 (human monocytic cell line), differentiated into macrophages by treatment with phorbol 12-myristate 13-acetate (PMA).
- Culture Conditions: Cells are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin at 37°C in a humidified 5% CO₂ atmosphere.
- Treatment Protocol:
 - Differentiated dTHP-1 cells are seeded in 12-well plates.
 - Cells are primed with LPS (e.g., 1 µg/mL) for a specified period (e.g., 4 hours) to induce the expression of pro-inflammatory cytokines.
 - Following priming, cells are treated with nigericin (a known NLRP3 inflammasome activator) and various concentrations of (-)-Maackiain.
 - Control groups include untreated cells, cells treated with LPS and nigericin only, and cells treated with a known inhibitor.

Immunoblot Analysis

This protocol is used to detect the cleavage of caspase-1 and pro-IL-1β.

- Cell Lysis: After treatment, cells are washed with PBS and lysed with a suitable lysis buffer containing protease inhibitors.
- Protein Quantification: The protein concentration of the lysates is determined using a BCA protein assay.
- SDS-PAGE and Transfer: Equal amounts of protein are separated by SDS-polyacrylamide gel electrophoresis and transferred to a polyvinylidene difluoride (PVDF) membrane.
- Immunoblotting:
 - The membrane is blocked with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST).
 - The membrane is incubated with primary antibodies against caspase-1 and IL-1 β overnight at 4°C.
 - After washing with TBST, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
 - The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.



[Click to download full resolution via product page](#)

Figure 3: General workflow for immunoblot analysis.

Enzyme-Linked Immunosorbent Assay (ELISA)

This assay is used to quantify the amount of secreted IL-1 β in the cell culture supernatant.

- Sample Collection: After the treatment period, the cell culture supernatant is collected.
- ELISA Procedure:
 - A 96-well plate is coated with a capture antibody specific for IL-1 β .
 - The plate is blocked to prevent non-specific binding.
 - The collected cell culture supernatants and a standard dilution series of recombinant IL-1 β are added to the wells.
 - A detection antibody conjugated to an enzyme (e.g., HRP) is added.
 - A substrate solution is added, which reacts with the enzyme to produce a colorimetric signal.
 - The reaction is stopped, and the absorbance is measured using a microplate reader. The concentration of IL-1 β in the samples is determined by comparison to the standard curve.

Synthesis of Maackiain

A comprehensive review of the synthesis of Maackiain has been published.[6] The synthesis of pterocarpans like Maackiain often involves multi-step processes. Enantioselective synthesis to obtain specifically the (+) or (-) enantiomer can be achieved using chiral catalysts or starting from chiral precursors. These synthetic routes are complex and typically reserved for specialized organic chemistry laboratories.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (+)-Maackiain | C16H12O5 | CID 161298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. caymanchem.com [caymanchem.com]
- 4. (-)-Maackiain | C16H12O5 | CID 91510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Maackiain, a compound derived from *Sophora flavescens*, increases IL-1 β production by amplifying nigericin-mediated inflammasome activation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Maackiain: A comprehensive review of its pharmacology, synthesis, pharmacokinetics and toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(+)-Maackiain CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b034798#maackiain-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b034798#maackiain-cas-number-and-chemical-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com